

Essential Safety and Logistical Information for Handling Allitol

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Compound of Interest

Compound Name: Allitol

Cat. No.: B117809

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Allitol**. Adherence to these procedures is essential for maintaining a safe laboratory environment. While **Allitol** is not classified as a hazardous substance, following standard laboratory safety protocols is a mandatory best practice.^{[1][2]}

Quantitative Data

A summary of the key physical and chemical properties of **Allitol** is presented below. This information is critical for safe handling, storage, and experimental planning.

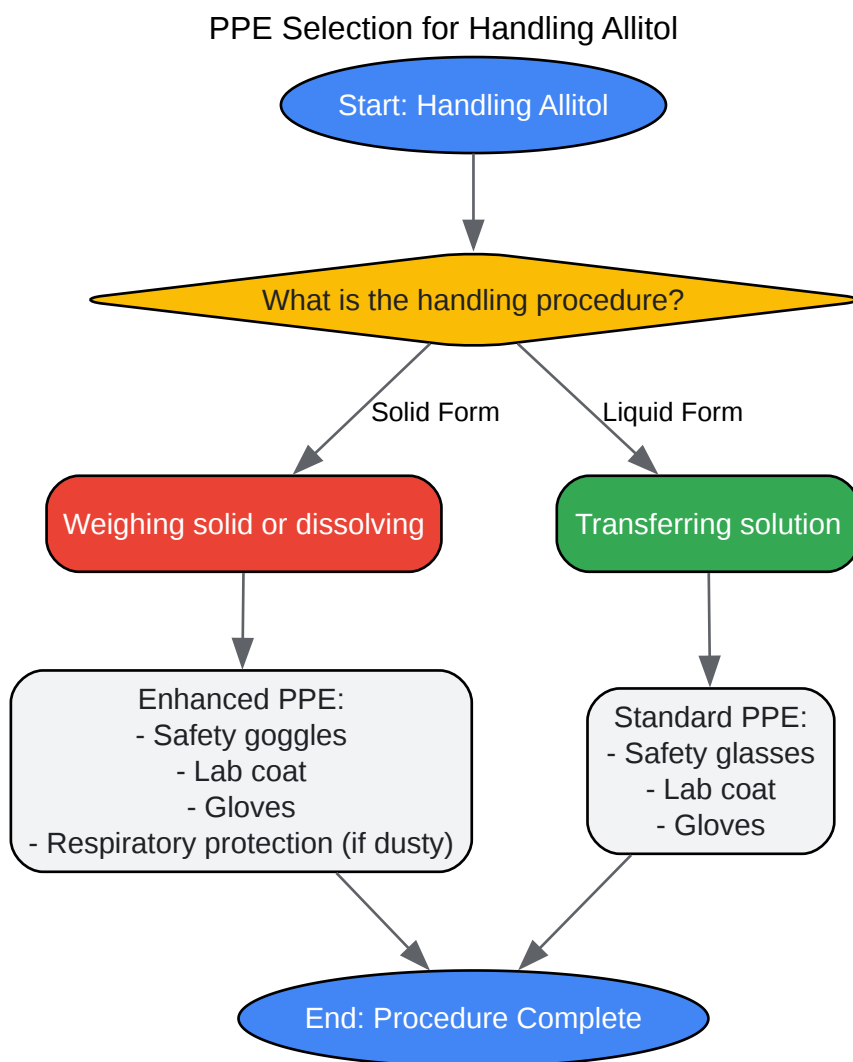
Property	Value	Source
CAS Number	488-44-8	^{[1][2][3]}
Molecular Formula	C6H14O6	^{[2][3]}
Molecular Weight	182.17 g/mol	^{[2][3]}
Appearance	White, crystalline solid/powder	^{[4][5]}
Melting Point	93 - 97 °C (199 - 207 °F)	^[5]
Solubility	Highly soluble in water	^[4]
Storage Temperature	2 - 8°C	^[4]

Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against potential exposure during the handling of any chemical, including **Allitol**. Although not classified as hazardous, direct contact should always be minimized.

Recommended PPE for Handling **Allitol**:

- **Eye Protection:** Chemical safety goggles or glasses are mandatory to protect against dust particles.[\[5\]](#)
- **Hand Protection:** Wear appropriate protective gloves (e.g., nitrile) to prevent skin contact.
- **Body Protection:** A standard laboratory coat should be worn to protect clothing and skin.
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not required.[\[5\]](#) However, if there is a potential for generating significant amounts of dust, a filtering half mask or a half mask with particle filters should be used.[\[6\]](#)[\[7\]](#)



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Caption: PPE selection workflow for handling **Allitol**.

Operational Plans: Handling and Storage

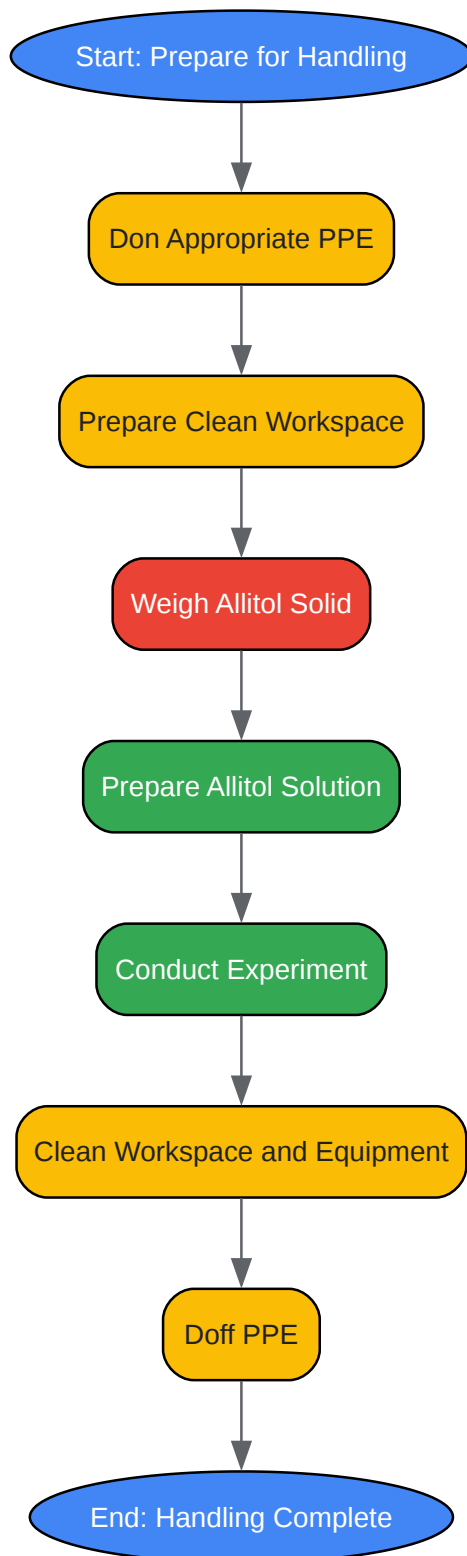
Proper operational procedures are critical to ensure safety and maintain the integrity of the chemical.

Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.

- Ventilation: Work in a well-ventilated area. A chemical fume hood may be used to minimize dust dispersion.[\[1\]](#)
- Weighing: When weighing the solid material, perform the task in a designated area, away from drafts, to prevent the powder from becoming airborne.
- Dissolving: When preparing solutions, slowly add the **Allitol** to the solvent to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly.[\[1\]](#) Clean all equipment and the work area.

General Handling Protocol for Allitol



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Caption: Standard workflow for handling **Allitol** in a laboratory setting.

Storage Protocol

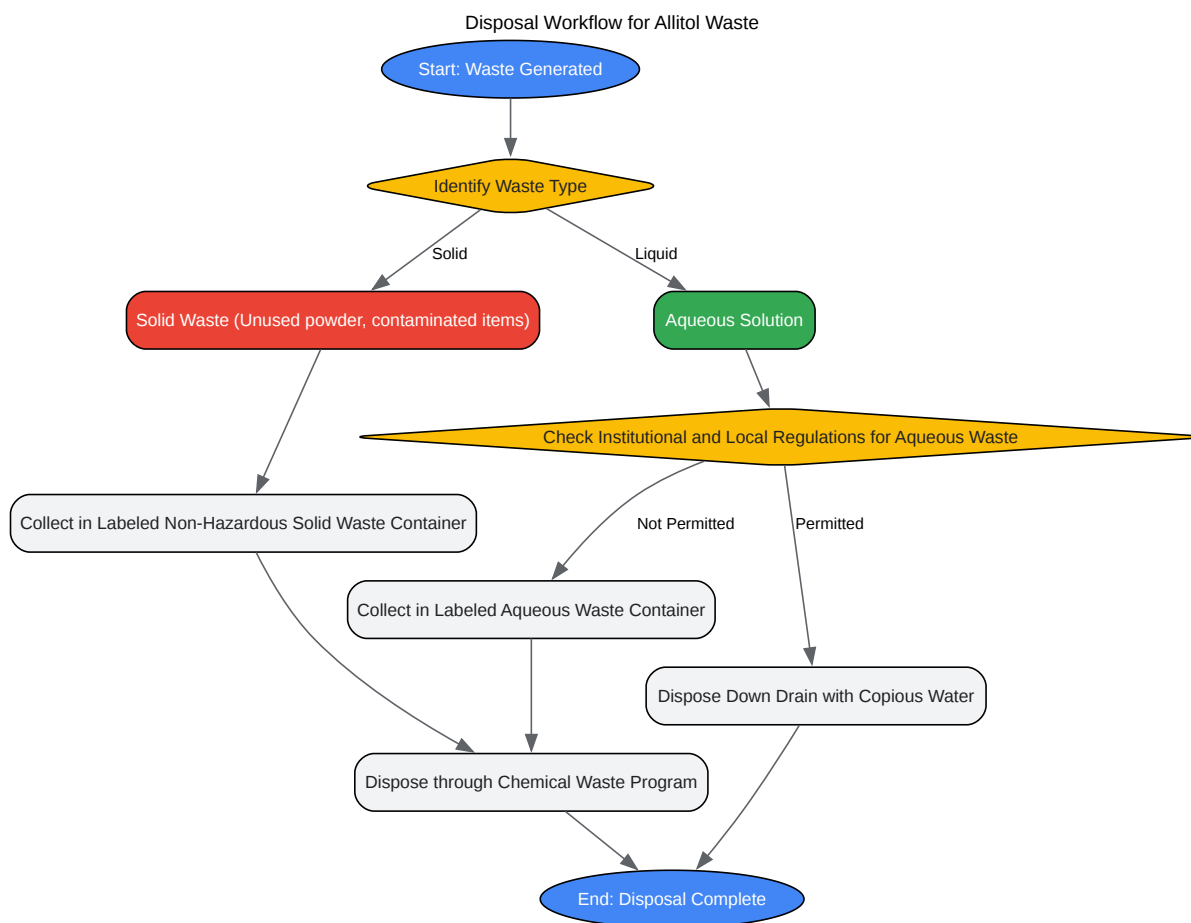
- Container: Keep the container tightly closed.[5]
- Environment: Store in a dry, cool, and well-ventilated place, away from moisture.[5][8]
- Stock Solutions: If preparing stock solutions, it is recommended to store them at -20°C for use within one month or at -80°C for use within six months.[8] To avoid repeated freeze-thaw cycles, store solutions in aliquots.[8]

Disposal Plan

Proper disposal of chemical waste is crucial for environmental protection and laboratory safety.

Disposal of Unused Allitol and Contaminated Materials

- Waste Collection: Collect unused **Allitol** powder and any materials lightly contaminated with it (e.g., weighing paper, gloves) in a designated, clearly labeled waste container for non-hazardous chemical waste.
- Solution Disposal: Aqueous solutions of **Allitol** can typically be disposed of down the drain with copious amounts of water, depending on institutional and local regulations. Always confirm your institution's specific guidelines for aqueous waste disposal.
- Final Disposal: The collected solid waste should be disposed of through your institution's chemical waste management program.



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Caption: Decision workflow for the disposal of **Allitol** waste.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Allitol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b117809#personal-protective-equipment-for-handling-allitol]

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